

2-Ethylcyclohexanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **2-Ethylcyclohexanol**

Cat. No.: **B1581418**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data, handling precautions, and experimental protocols relevant to **2-Ethylcyclohexanol**. The information is intended to support safe laboratory practices and risk assessment in research and development settings.

Chemical and Physical Properties

2-Ethylcyclohexanol is a colorless liquid with a mild characteristic odor.^[1] A summary of its key physical and chemical properties is presented in Table 1 for easy reference and comparison.

Table 1: Physical and Chemical Properties of **2-Ethylcyclohexanol**

Property	Value	Reference
Molecular Formula	C8H16O	[2]
Molecular Weight	128.21 g/mol	[3]
CAS Number	3760-20-1	[2] [3]
Appearance	Colorless to almost colorless clear liquid	[2] [4]
Boiling Point	74 - 79 °C at 16 hPa	[5]
Melting Point	19.68 °C (estimate)	[5]
Flash Point	68 °C (closed cup)	[5]
Density	0.906 g/mL at 25 °C	[5]
Solubility in Water	No data available	[5]
log Pow (Octanol/Water Partition Coefficient)	2.583	[5]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Ethylcyclohexanol** is classified as causing serious eye damage.[\[3\]](#)

Table 2: GHS Hazard Classification for **2-Ethylcyclohexanol**

Hazard Class	Category	Hazard Statement	Reference
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage	[3]

NFPA 704 Diamond:

- Health (Blue): 0 - Poses no health hazard, no precautions necessary.[\[5\]](#)

- Flammability (Red): 2 - Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur.[5]
- Instability (Yellow): 0 - Normally stable, even under fire exposure conditions, and is not reactive with water.[5]
- Special (White): None |

Toxicological Data

Comprehensive toxicological data for **2-Ethylcyclohexanol** is limited. Much of the available information is qualitative or derived from studies on similar compounds. It is crucial to handle this chemical with the assumption that it may have uncharacterized hazardous properties.

Table 3: Summary of Toxicological Data for **2-Ethylcyclohexanol**

Endpoint	Result	Species	Reference
Acute Oral Toxicity	No data available	[5]	
Acute Dermal Toxicity	No data available	[5]	
Acute Inhalation Toxicity	No data available	[5]	
Skin Corrosion/Irritation	No data available	[5]	
Serious Eye Damage/Irritation	Causes serious eye damage	[3]	
Respiratory or Skin Sensitization	No data available	[5]	
Germ Cell Mutagenicity	No data available	[5]	
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.	[5]	
Reproductive Toxicity	No data available	[5]	
Specific Target Organ Toxicity (Single Exposure)	No data available	[5]	
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[5]	
Aspiration Hazard	No data available	[5]	

Experimental Protocols for Hazard Assessment

While specific experimental data for **2-Ethylcyclohexanol** is not always available, the assessment of its toxicological properties would typically follow standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals. These guidelines are internationally recognized for ensuring consistency and reliability of chemical safety data.

Skin Irritation Testing (OECD Guideline 439)

This in vitro test method uses reconstructed human epidermis (RhE) models to assess the potential of a chemical to cause skin irritation.

Methodology:

- **Tissue Preparation:** Three-dimensional RhE models, which mimic the structure and function of the human epidermis, are used.
- **Chemical Application:** The test chemical is applied topically to the surface of the RhE tissue.
- **Exposure and Incubation:** The tissues are exposed to the chemical for a defined period (e.g., 60 minutes), after which the chemical is removed by washing.^[6] The tissues are then incubated for a post-exposure period (e.g., 42 hours) to allow for the development of cytotoxic effects.^[6]
- **Viability Assessment:** Cell viability is determined using a quantitative assay, most commonly the MTT assay.^[6] In this assay, the mitochondrial activity of viable cells converts the yellow MTT tetrazolium salt into a purple formazan product, which is then extracted and measured spectrophotometrically.^[6]
- **Classification:** A chemical is classified as a skin irritant if the tissue viability is reduced below a certain threshold (e.g., $\leq 50\%$) compared to a negative control.^[6]

Serious Eye Damage/Eye Irritation Testing (OECD Guideline 492)

This in vitro test method utilizes reconstructed human cornea-like epithelium (RhCE) models to identify chemicals that can cause serious eye damage or eye irritation.

Methodology:

- **Tissue Preparation:** Three-dimensional RhCE models, which are morphologically and physiologically similar to the human corneal epithelium, are employed.
- **Chemical Application:** The test chemical is applied to the surface of the RhCE tissue. The application procedure varies for liquids and solids. For liquids, a small volume (e.g., 50 μ l) is applied for a shorter duration (e.g., 30 minutes), while for solids, a specific weight (e.g., 50 mg) is applied for a longer period (e.g., 6 hours).[\[7\]](#)
- **Exposure and Rinsing:** Following the exposure period, the chemical is thoroughly rinsed from the tissue surface.
- **Viability Assessment:** Similar to the skin irritation test, cell viability is measured using the MTT assay.
- **Classification:** The classification of the chemical's eye irritation potential is based on the remaining cell viability. For example, a viability of $\leq 60\%$ may indicate that the substance is an eye irritant.[\[8\]](#)

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure to **2-Ethylcyclohexanol**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific laboratory procedures being performed.

Table 4: Recommended Personal Protective Equipment

Protection Type	Recommendation	Reference
Eye/Face Protection	<p>Wear chemical safety goggles and a face shield. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).</p>	[5]
Skin Protection	<p>Wear protective gloves (e.g., nitrile rubber) and a lab coat. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.</p>	[5]
Respiratory Protection	<p>Use in a well-ventilated area or under a chemical fume hood. If risk assessment indicates that air-purifying respirators are necessary, use a full-face respirator with appropriate cartridges.</p>	[5]

Handling Procedures

- Avoid contact with skin and eyes.[9]
- Avoid inhalation of vapor or mist.[5]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[10]
- Wash hands thoroughly after handling.[10]
- Keep away from heat, sparks, and open flames.[10]

Storage

- Store in a cool, dry, and well-ventilated place.[5][10]
- Keep the container tightly closed.[5][10]
- Store away from incompatible materials such as strong oxidizing agents.[9]

Emergency Procedures

First Aid Measures

Table 5: First Aid Procedures for **2-Ethylcyclohexanol** Exposure

Exposure Route	First Aid Measures	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[5]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	[5]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5] Remove contact lenses, if present and easy to do. Continue rinsing.	[10]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[5]

Accidental Release Measures

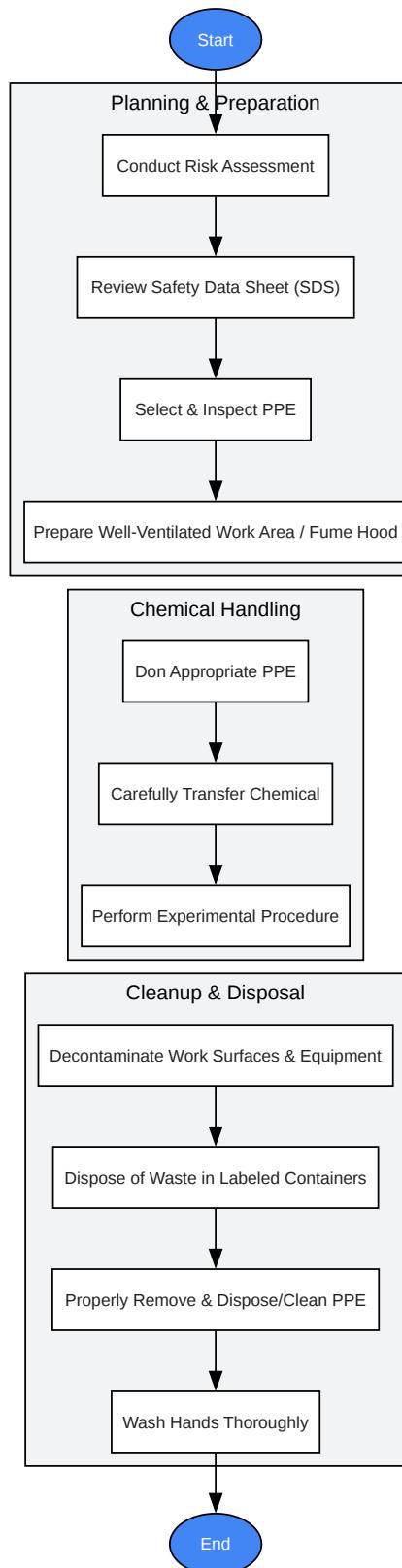
- Personal Precautions: Use personal protective equipment.[5] Ensure adequate ventilation.[5] Evacuate personnel to safe areas.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[5] Do not let the product enter drains.[5]
- Containment and Cleaning: Absorb the spill with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place it in a suitable, closed container for disposal.[9]

Disposal Considerations

Dispose of **2-Ethylcyclohexanol** and its containers in accordance with local, regional, and national regulations.[10] Do not dispose of it into the environment.

Workflow for Safe Chemical Handling

The following diagram illustrates a generalized workflow for the safe handling of a chemical like **2-Ethylcyclohexanol** in a laboratory setting.

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